

Physicochemical Properties of N,N-Didesmethylenlafaxine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N,N-Didesmethylenlafaxine*

Cat. No.: B022065

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Didesmethylenlafaxine is a primary metabolite of the widely prescribed antidepressant venlafaxine. As a key component in the metabolic cascade of venlafaxine, understanding its physicochemical properties is crucial for a comprehensive assessment of the parent drug's pharmacokinetics, pharmacodynamics, and potential drug-drug interactions. This technical guide provides a detailed overview of the core physicochemical characteristics of **N,N-Didesmethylenlafaxine**, outlines relevant experimental methodologies, and visualizes key related pathways and workflows.

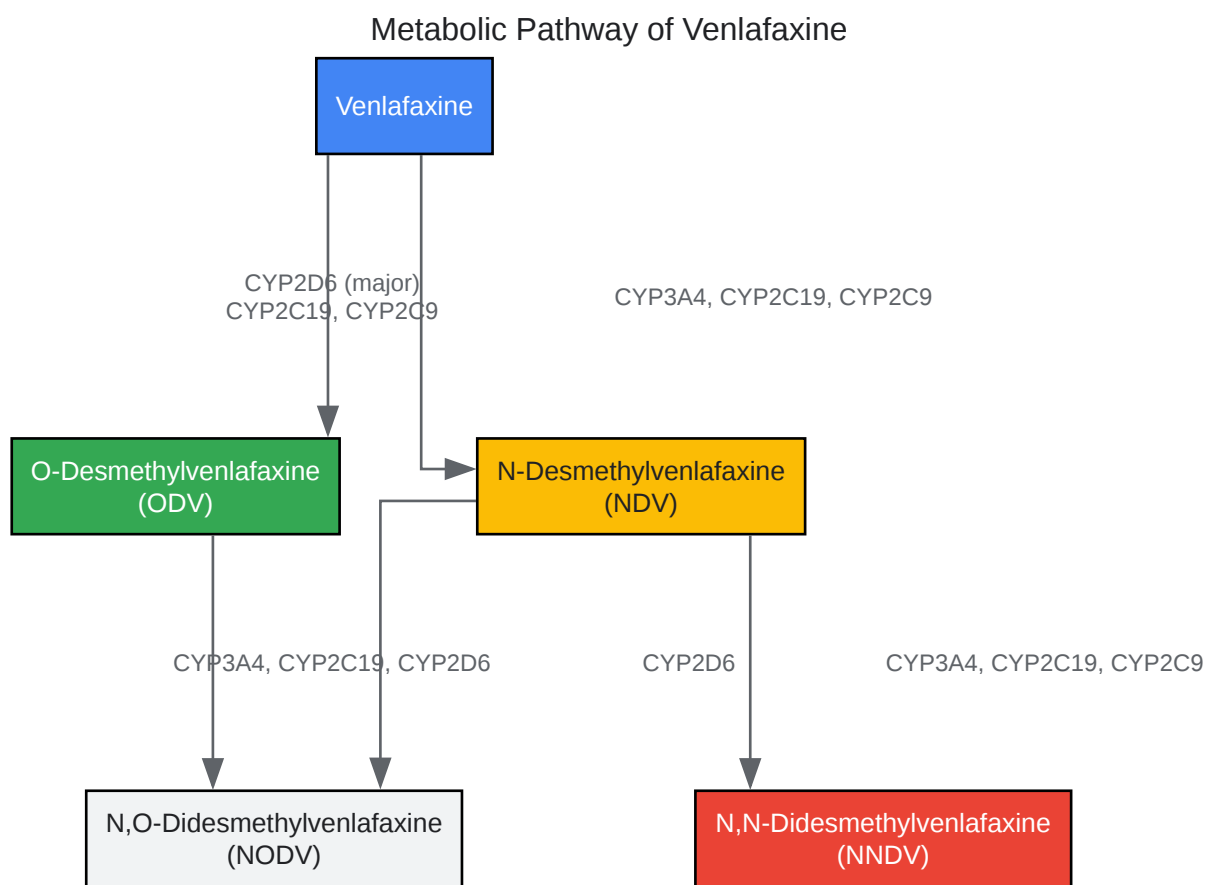
Core Physicochemical Data

A summary of the key physicochemical properties of **N,N-Didesmethylenlafaxine** is presented below. Due to the limited availability of experimentally derived data for this specific metabolite, some values are computationally predicted and are indicated as such.

Property	Value	Source
Chemical Formula	C ₁₅ H ₂₃ NO ₂	PubChem CID: 9795857[1]
Molecular Weight	249.35 g/mol	PubChem CID: 9795857[1]
Melting Point	174 °C (Hydrochloride salt)	Anax Laboratories
pKa (predicted)	Due to the presence of a primary amine, the pKa is predicted to be in the range of 9-10.	General knowledge of primary amine pKa
LogP (predicted)	2.5 (XLogP3)	PubChem CID: 9795857[1]
Aqueous Solubility (predicted)	Predicted to have low to moderate aqueous solubility.	General understanding based on structure

Metabolic Pathway of Venlafaxine

N,N-Didesmethylenlafaxine is formed through the metabolism of venlafaxine, primarily by cytochrome P450 enzymes in the liver. The following diagram illustrates the major metabolic pathways leading to the formation of **N,N-Didesmethylenlafaxine** and other key metabolites.



[Click to download full resolution via product page](#)

Caption: Major metabolic pathways of venlafaxine.

Experimental Protocols

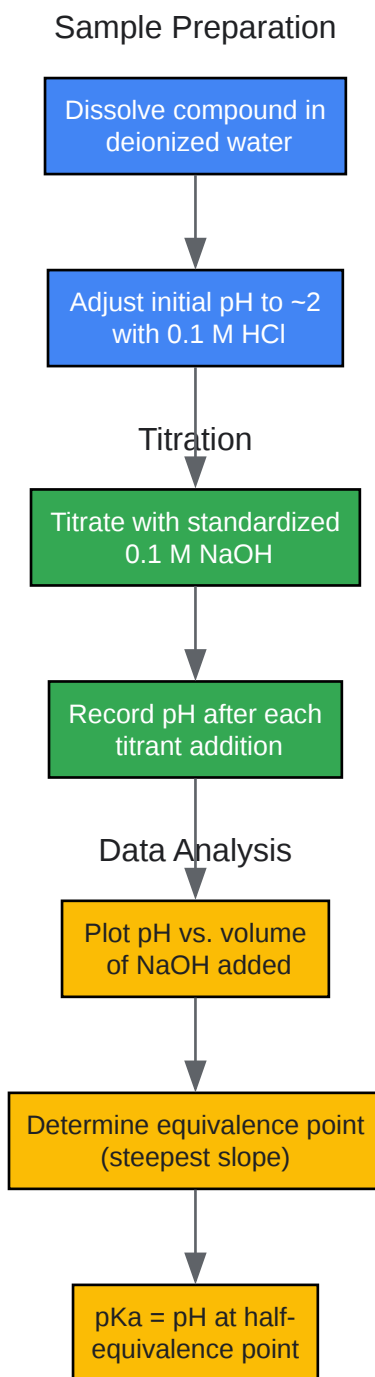
Detailed experimental protocols are essential for the accurate and reproducible determination of physicochemical properties. Below are generalized, yet detailed, methodologies for key experiments.

Determination of pKa by Potentiometric Titration

This method is suitable for determining the ionization constant of the primary amine group in **N,N-Didesmethylvenlafaxine**.

Workflow:

Workflow for pKa Determination



[Click to download full resolution via product page](#)

Caption: Potentiometric titration workflow for pKa.

Methodology:

- Preparation of Solutions:
 - Prepare a 0.01 M solution of **N,N-Didesmethylvenlafaxine** in deionized water.
 - Standardize a 0.1 M solution of sodium hydroxide (NaOH) against a primary standard (e.g., potassium hydrogen phthalate).
 - Prepare a 0.1 M solution of hydrochloric acid (HCl).
- Titration Procedure:
 - Calibrate a pH meter using standard buffer solutions (pH 4, 7, and 10).
 - Pipette a known volume (e.g., 25 mL) of the **N,N-Didesmethylvenlafaxine** solution into a beaker.
 - Adjust the initial pH of the solution to approximately 2 by adding 0.1 M HCl.
 - Begin titration by adding small, precise increments of the standardized 0.1 M NaOH solution.
 - After each addition, stir the solution thoroughly and record the stable pH reading.
 - Continue the titration until the pH reaches approximately 12.
- Data Analysis:
 - Plot the recorded pH values against the volume of NaOH added.
 - Determine the equivalence point, which is the point of steepest inflection on the titration curve. This can be more accurately determined by plotting the first derivative ($\Delta\text{pH}/\Delta V$) against the average volume.
 - The pKa is the pH at the half-equivalence point.

Determination of LogP by Shake-Flask Method

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity.

Methodology:

- Preparation of Phases:
 - Pre-saturate n-octanol with water by shaking them together and allowing the phases to separate.
 - Pre-saturate water with n-octanol in the same manner.
- Partitioning:
 - Prepare a stock solution of **N,N-Didesmethylvenlafaxine** in the pre-saturated water phase at a known concentration.
 - In a separatory funnel, combine a known volume of the aqueous stock solution with an equal volume of the pre-saturated n-octanol.
 - Shake the funnel vigorously for a predetermined time (e.g., 30 minutes) to allow for partitioning equilibrium to be reached.
 - Allow the phases to separate completely.
- Analysis:
 - Carefully separate the aqueous and n-octanol phases.
 - Determine the concentration of **N,N-Didesmethylvenlafaxine** in each phase using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
 - LogP is the base-10 logarithm of P.

Determination of Aqueous Solubility by Shake-Flask Method

This method determines the equilibrium solubility of a compound in water.

Methodology:

- Equilibration:
 - Add an excess amount of solid **N,N-Didesmethylvenlafaxine** to a known volume of deionized water in a sealed flask.
 - Agitate the flask at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation:
 - Allow the suspension to stand undisturbed for a period to allow the excess solid to settle.
 - Withdraw a sample of the supernatant and filter it through a non-adsorptive filter (e.g., a 0.22 µm PTFE syringe filter) to remove any undissolved solid.
- Analysis:
 - Quantify the concentration of **N,N-Didesmethylvenlafaxine** in the filtered saturated solution using a validated analytical method, such as HPLC-UV.
 - The determined concentration represents the aqueous solubility of the compound at the specified temperature.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **N,N-Didesmethylvenlafaxine**. The provided data, though partially predictive, offers valuable insights for researchers in drug metabolism and development. The detailed experimental protocols serve as a practical resource for the empirical determination of these crucial parameters, which is strongly encouraged to refine the understanding of this important metabolite. The visualization of the metabolic pathway and experimental workflows aims to provide a clear and concise overview for scientific communication and planning.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Didesmethylvenlafaxine | C₁₅H₂₃NO₂ | CID 9795857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Properties of N,N-Didesmethylvenlafaxine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b022065#physicochemical-properties-of-n-n-didesmethylvenlafaxine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com